

A Technical Guide to 2-(Bromomethyl)benzonitrile: Commercial Availability, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-(Bromomethyl)benzonitrile

Cat. No.: B057715

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of **2-(Bromomethyl)benzonitrile** (CAS No. 22115-41-9), a crucial intermediate in organic synthesis and pharmaceutical development. The document details its commercial availability from various suppliers, including purity levels and common quantities. It also covers essential chemical and physical properties, critical safety and handling information, and its significant applications, particularly as a key building block in the synthesis of the antidiabetic agent Alogliptin. Furthermore, this guide outlines experimental protocols for reactions involving **2-(Bromomethyl)benzonitrile** and includes schematic diagrams to illustrate a general synthetic workflow and its role in specific reaction pathways.

Chemical and Physical Properties

2-(Bromomethyl)benzonitrile, also known as 2-cyanobenzyl bromide or α -bromo-o-tolunitrile, is a white to off-white or beige crystalline solid.^{[1][2]} Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	22115-41-9	[3]
Molecular Formula	C ₈ H ₆ BrN	[4]
Molecular Weight	196.04 g/mol	[4]
Melting Point	70 - 74 °C	[1]
Boiling Point	111 °C / 1.5 mmHg	[5]
Appearance	White to off-white crystalline solid	[2]
SMILES	N#Cc1cccc1CBr	
InChIKey	QGXNHCXKWFNKCQ-UHFFFAOYSA-N	

Commercial Availability

2-(Bromomethyl)benzonitrile is readily available from a variety of chemical suppliers. The purity levels are typically high, often ≥97% or 98%.^[5] The compound is offered in quantities ranging from grams to bulk orders, catering to both laboratory research and larger-scale manufacturing needs.

Supplier	Purity	Available Quantities
Sigma-Aldrich (Merck)	≥97%	5 g, 25 g
Apollo Scientific	98%	25 g, 100 g, 500 g
Fisher Scientific	98%	1 g, and other quantities
Crescent Chemical Company	Not specified	Default Title size
Simson Pharma Limited	Not specified	Available upon request
BLD Pharm	Not specified	Available upon request

Note: Pricing and stock availability are subject to change and should be confirmed with the respective suppliers.

Safety and Handling

2-(Bromomethyl)benzonitrile is classified as a corrosive substance.[3][4] It causes severe skin burns and eye damage.[1][3][6]

- GHS Hazard Classification: Skin Corrosion (Category 1B), Serious Eye Damage (Category 1).[3]
- Signal Word: Danger.[1]
- Hazard Statements: H314: Causes severe skin burns and eye damage.[3]
- Precautionary Statements:
 - P260: Do not breathe dust.[3]
 - P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[1][3]
 - P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[3]
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.[3]
 - P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[3]
- First Aid: In case of contact, immediately flush skin or eyes with plenty of water for at least 15 minutes.[1] For inhalation, move the person to fresh air.[1][3] If swallowed, rinse mouth with water but do not induce vomiting.[1][3] In all cases of exposure, immediate medical attention is required.[1][3]
- Storage: Store in a tightly closed container in a dry, well-ventilated place.[3] Store locked up.[1][3]

Applications in Synthesis

2-(Bromomethyl)benzonitrile is a versatile building block in organic synthesis.^[2] Its utility stems from the presence of two reactive functional groups: the bromomethyl group, which is an excellent electrophile for nucleophilic substitution reactions, and the nitrile group, which can be hydrolyzed or reduced to other functional groups.

A primary application of this compound is as a key intermediate in the synthesis of Alogliptin, an oral antihyperglycemic agent used for treating type 2 diabetes.^{[7][8]} Alogliptin is a selective inhibitor of the enzyme dipeptidyl peptidase-4 (DPP-4).^[7]

Additionally, **2-(Bromomethyl)benzonitrile** is used in the synthesis of various heterocyclic compounds. For instance, it reacts with 2H-tetrazole in the presence of potassium hydroxide to yield 4-[(2H-tetrazol-2-yl)methyl]benzonitrile.^[7] It also undergoes a base-promoted condensation reaction with homophthalic anhydride to produce 6,11-dihydro-5H-indeno[1,2-c]isoquinolin-5-one.^[7]

Experimental Protocols

Protocol 1: Synthesis of 2-(Bromomethyl)benzonitrile from 2-Methylbenzonitrile

This protocol is a general representation of a Wohl-Ziegler bromination reaction.

- Materials: 2-Methylbenzonitrile, N-Bromosuccinimide (NBS), a radical initiator (e.g., benzoyl peroxide or AIBN), and a non-polar solvent (e.g., carbon tetrachloride).
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-methylbenzonitrile in carbon tetrachloride.
 - Add N-Bromosuccinimide (1.0-1.1 equivalents) and a catalytic amount of the radical initiator to the solution.
 - Heat the reaction mixture to reflux. Monitor the reaction progress using an appropriate technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- Once the starting material is consumed, cool the reaction mixture to room temperature. The succinimide byproduct will precipitate.
- Filter the mixture to remove the solid succinimide.
- Wash the filtrate with an aqueous solution of sodium bicarbonate and then with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).
- Filter off the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography to yield pure **2-(bromomethyl)benzonitrile**.

Protocol 2: Synthesis of 4-[(2H-tetrazol-2-yl)methyl]benzonitrile

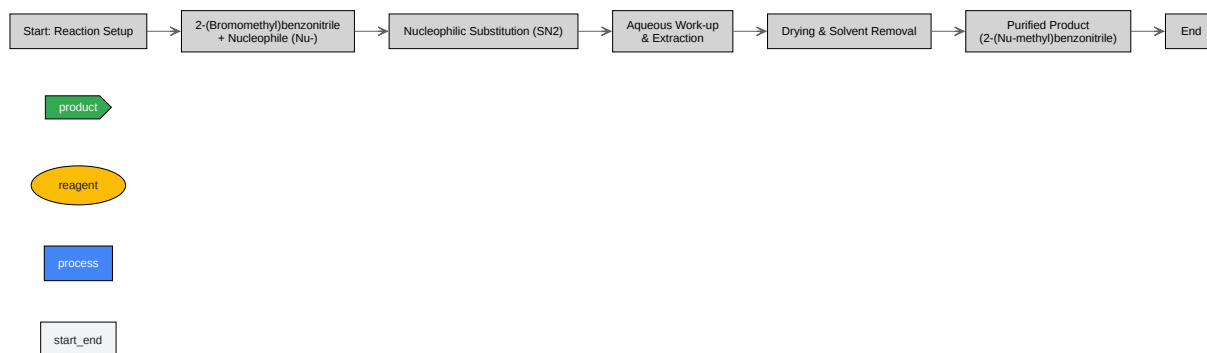
This protocol describes a nucleophilic substitution reaction using **2-(Bromomethyl)benzonitrile**.^[7]

- Materials: **2-(Bromomethyl)benzonitrile**, 2H-tetrazole, potassium hydroxide (KOH), and a suitable solvent.
- Procedure:
 - In a reaction vessel, dissolve 2H-tetrazole and potassium hydroxide in a suitable solvent.
 - Add a solution of **2-(Bromomethyl)benzonitrile** to the mixture.
 - Stir the reaction at room temperature or with gentle heating, monitoring its progress by TLC.
 - Upon completion, perform an aqueous work-up to remove inorganic salts.
 - Extract the product into an organic solvent.
 - Dry the organic layer and remove the solvent under reduced pressure.

- Purify the resulting product as necessary.

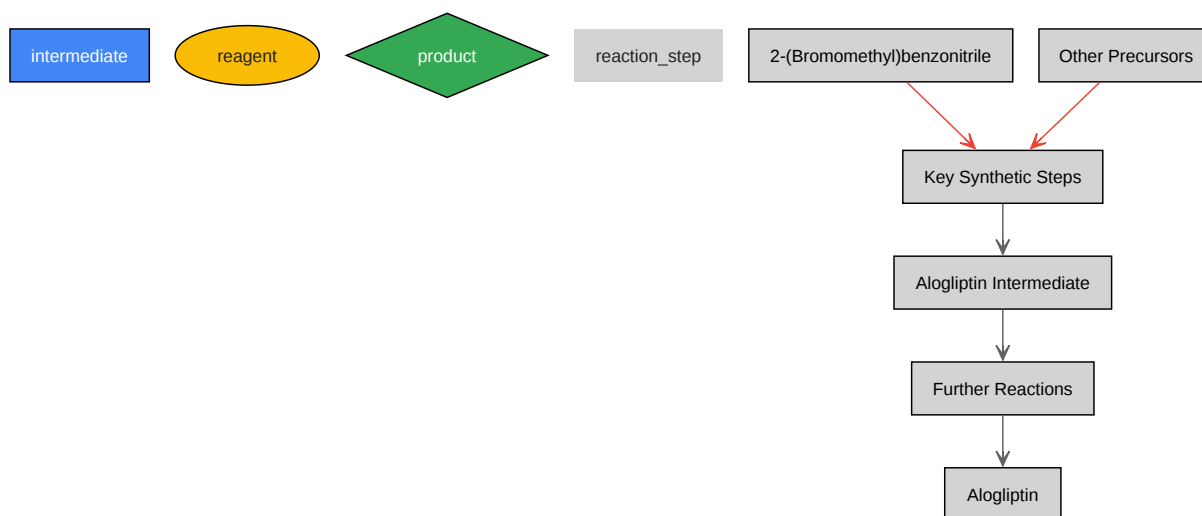
Visualizations

The following diagrams, created using the DOT language, illustrate key processes involving **2-(Bromomethyl)benzonitrile**.



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Caption: General workflow for a nucleophilic substitution reaction.



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